



Preparation of 10-Deacetyl-7-xylosyl paclitaxel Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: 10-Deacetyl-7-xylosyl paclitaxel

Cat. No.: B15608553 Get Quote

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

10-Deacetyl-7-xylosyl paclitaxel (10-DXP) is a derivative of paclitaxel, a potent anticancer agent that functions by stabilizing microtubules, leading to mitotic arrest and subsequent apoptosis in rapidly dividing cells.[1][2] Found naturally in Taxus chinensis, 10-DXP has demonstrated significant cytotoxic effects in various cancer cell lines, such as PC-3 prostate cancer cells.[2][3] Its mechanism of action involves the upregulation of pro-apoptotic proteins like Bax and Bad, and the downregulation of anti-apoptotic proteins such as Bcl-2 and Bcl-xL, ultimately triggering the mitochondrial-dependent apoptosis pathway.[1][3]

Proper preparation of 10-DXP stock solutions is critical for obtaining accurate and reproducible results in in vitro cell culture experiments. This document provides a detailed protocol for the solubilization, sterilization, and storage of 10-DXP to ensure its stability and efficacy for use in cell-based assays.

Data Presentation

The following table summarizes the key quantitative data for the preparation of 10-DXP stock solutions.



Parameter	Value	Solvent/Condition	Source
Molecular Weight	943.98 g/mol	N/A	[3][4]
Solubility	100 mg/mL (105.93 mM)	Dimethyl Sulfoxide (DMSO)	[3][4]
< 0.1 mg/mL	Water	[5]	_
Soluble	Methanol, Ethanol, Chloroform	[5]	
Storage Stability (Powder)	3 years	-20°C	[3]
Storage Stability (in DMSO)	1 year	-80°C	[3]
6 months	-80°C (protect from light)	[1]	
1 month	-20°C	[1][3]	_

Experimental Protocols Materials and Reagents

- 10-Deacetyl-7-xylosyl paclitaxel powder (CAS: 90332-63-1)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, pyrogen-free polypropylene microcentrifuge tubes
- Sterile, pyrogen-free, amber glass vials
- Calibrated analytical balance
- · Sterile serological pipettes and pipette tips
- Vortex mixer
- 0.22 μm sterile syringe filter



- Sterile syringes
- Laminar flow hood or biological safety cabinet
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of 10-DXP in DMSO. This high-concentration stock is ideal for long-term storage and subsequent dilution to working concentrations for cell culture experiments.

- Pre-weighing Preparation: In a laminar flow hood, ensure all materials are sterile. Use aseptic techniques throughout the procedure.
- Weighing 10-DXP: Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 Carefully weigh the desired amount of 10-DXP powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 9.44 mg of 10-DXP (Molecular Weight = 943.98 g/mol).
- Solubilization: Add the appropriate volume of anhydrous, cell culture grade DMSO to the microcentrifuge tube containing the 10-DXP powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. A clear solution should be obtained.[3][5] Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid overheating.
- Sterilization: To ensure sterility for cell culture applications, filter the 10-DXP stock solution through a 0.22 µm sterile syringe filter into a sterile, amber glass vial. This step is crucial to remove any potential microbial contamination.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes in sterile, pyrogen-free polypropylene microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[1][3] Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][3] Protect from light.[1]



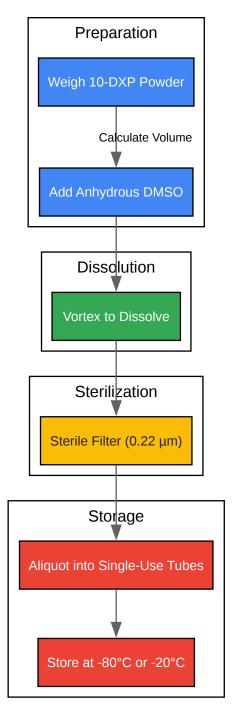
Preparation of Working Solutions for Cell Culture

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution: In the laminar flow hood, perform serial dilutions of the 10 mM stock solution in sterile cell culture medium to achieve the desired final concentration for your experiment.
 - Important: To avoid precipitation of the hydrophobic 10-DXP in the aqueous culture medium, it is critical to add the DMSO stock solution to the medium and mix immediately and thoroughly. The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.
 - \circ Example Dilution: To prepare a 10 μ M working solution in 10 mL of cell culture medium, add 10 μ L of the 10 mM stock solution to the 10 mL of medium and mix immediately by gentle inversion.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO
 to the cell culture medium without the drug. This is essential to account for any effects of the
 solvent on the cells.
- Immediate Use: Use the freshly prepared working solutions immediately for treating cells to ensure compound stability and activity.

Visualizations



Experimental Workflow for Stock Solution Preparation

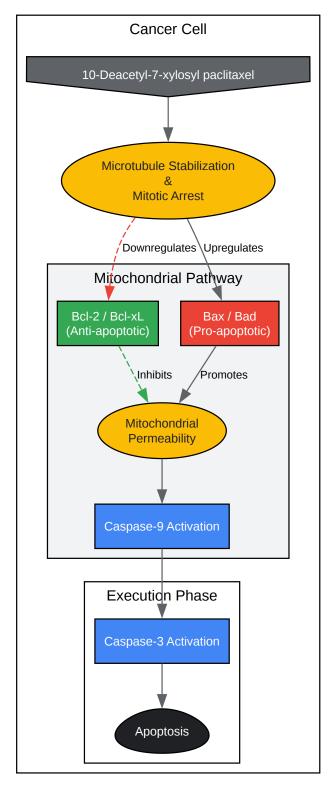


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Caption: Workflow for preparing 10-DXP stock solutions.



Simplified Signaling Pathway of 10-DXP-Induced Apoptosis



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Caption: 10-DXP-induced apoptosis signaling pathway.



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